Application Note: Scalable Manufacturing Process for 5-Bromo-3-methoxy-2-methylpyridine

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Compound of Interest

Compound Name:	*5-Bromo-3-methoxy-2-methylpyridine*
CAS No.:	*1150617-80-3*
Cat. No.:	*B1519322*

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Executive Summary

The target molecule, **5-Bromo-3-methoxy-2-methylpyridine** (CAS: 1305324-58-6 derivatives), represents a challenging substitution pattern on the pyridine ring. The "3-methoxy-2-methyl" motif combined with a "5-bromo" handle is highly valued in medicinal chemistry for Suzuki-Miyaura coupling to generate biaryl kinase inhibitors.

Direct bromination of the commercially available 2-methyl-3-methoxypyridine typically yields the unwanted 4- or 6-isomers due to the directing effects of the methoxy group. Therefore, this guide details a regioselective de novo functionalization strategy starting from 5-bromo-2-methylpyridine. This route installs the oxygen functionality after the bromine is already in place, ensuring 100% regiocontrol.

Strategic Route Selection

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To achieve multi-kilogram scalability, we reject direct halogenation in favor of a stepwise functionalization of the 3-position.

Retrosynthetic Analysis

- Target: **5-Bromo-3-methoxy-2-methylpyridine**
- Precursor: 5-Bromo-2-methylpyridin-3-ol
- Starting Material: 5-Bromo-2-methylpyridine (Commodity Chemical)[1]

The Logic:

- 5-Bromo-2-methylpyridine is cheap and stable.
- Nitration of this starting material is regioselective for the 3-position (ortho to the activating methyl group, meta to the deactivating bromine).
- Sandmeyer Sequence: Conversion of Nitro

  Amine

  Hydroxyl provides the 3-OH handle.
- O-Methylation: Final capping of the hydroxyl group.

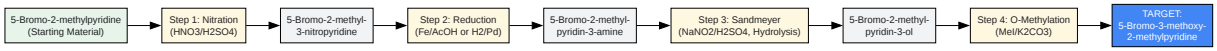

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Figure 1: Critical path for the regioselective synthesis of the target molecule.

Detailed Experimental Protocols

Phase 1: Regioselective Nitration (The Critical Entry)

Objective: Install the nitrogen handle at C3 without debrominating the C5 position.

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- Reagents: 5-Bromo-2-methylpyridine (1.0 eq), Fuming

  (1.5 eq), Conc.

  (Solvent).
- Thermodynamics: Highly Exothermic. Requires jacketed reactor cooling.

Protocol:

- Charge Conc.

  (5 vol) into a glass-lined reactor. Cool to 0–5°C.[1]
- Slowly add 5-Bromo-2-methylpyridine while maintaining internal temperature

  .
- Dose Fuming

  dropwise over 2 hours. Critical: Do not allow temperature to spike, as this risks nitration at C6 or oxidative degradation.
- Warm to 60°C and stir for 4–6 hours. Monitor by HPLC (Target retention time ~4.5 min).
- Quench: Pour reaction mixture onto crushed ice (10 vol). The product 5-bromo-2-methyl-3-nitropyridine precipitates as a yellow solid.
- Filter, wash with water until neutral pH, and dry.
  - Expected Yield: 85–90%
  - Purity: >95% (Isomeric purity is usually high due to directing effects).

Phase 2: Reduction to Amine

Objective: Mild reduction to avoid hydrodebromination (loss of Br).

- Reagents: Iron powder (3.0 eq), Acetic Acid (5 vol), Ethanol (5 vol).

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- Note: Catalytic hydrogenation (

) is risky here as it often strips the Bromine. Iron/Acid is chemically orthogonal to the aryl bromide.

Protocol:

- Suspend 5-bromo-2-methyl-3-nitropyridine in Ethanol/Acetic Acid.
- Add Iron powder in portions at 60°C.
- Reflux for 2 hours. Color changes from yellow to dark brown/black.
- Filter hot through Celite to remove iron oxides.
- Concentrate filtrate and basify with

  to pH 10.
- Extract with Ethyl Acetate.[2]
  - Intermediate:5-Bromo-2-methylpyridin-3-amine.[3]

Phase 3: Sandmeyer Hydroxylation (Synthesis of the Phenol)

Objective: Convert the amine to the hydroxyl group via a diazonium salt.

Protocol:

- Dissolve amine in 20%

  . Cool to 0°C.[2][4]
- Add

  (1.1 eq) aqueous solution dropwise (maintain

). Stir 30 min to form the diazonium salt.

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- Hydrolysis: Transfer the cold diazonium solution slowly into a separate reactor containing boiling water (

) containing 5%

  .

  - Mechanism:[1][5][6][7] The high temperature promotes the loss of

    and capture by water (

    -like).

- Cool to room temperature. Neutralize to pH 6–7 (Isoelectric point of hydroxypyridine) to precipitate the product.

- Filter the solid 5-Bromo-2-methylpyridin-3-ol.

Phase 4: O-Methylation (The Final Step)

Objective: Selective O-methylation over N-methylation.

- Challenge: Pyridines can undergo N-alkylation to form pyridinium salts.

- Solution: Use a "Hard" base and solvent to favor the "Hard" oxygen nucleophile (HSAB Theory).

Data Table: Optimization of Methylation Conditions

Entry	Base	Solvent	Methylating Agent	Temp (°C)	Yield (%)	O:N Ratio
1		Acetone	MeI	Reflux	75%	85:15
2		DMF	MeI	0 -> RT	60%	60:40
3 (Opt)		DMF	MeI	25°C	92%	>98:2
4		MeCN	DMC	Reflux	40%	90:10

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Optimized Protocol (Entry 3):

- Charge 5-Bromo-2-methylpyridin-3-ol (1.0 eq) and DMF (5 vol) to the reactor.
- Add

  (granular, 1.5 eq). Stir for 30 min at 25°C to form the phenoxide anion.
- Add Methyl Iodide (MeI) (1.1 eq) dropwise. Safety: MeI is volatile and carcinogenic. Use a closed system with a scrubber.
- Stir at 25°C for 4 hours.
- Workup: Dilute with water (15 vol). The product usually precipitates. If not, extract with MTBE.
- Purification: Recrystallize from Heptane/EtOAc (9:1) to remove trace N-methyl impurities.

Process Engineering & Safety Controls

Unit Operation Flow

The following diagram illustrates the engineering controls required for the methylation step, specifically handling the toxic Methyl Iodide.

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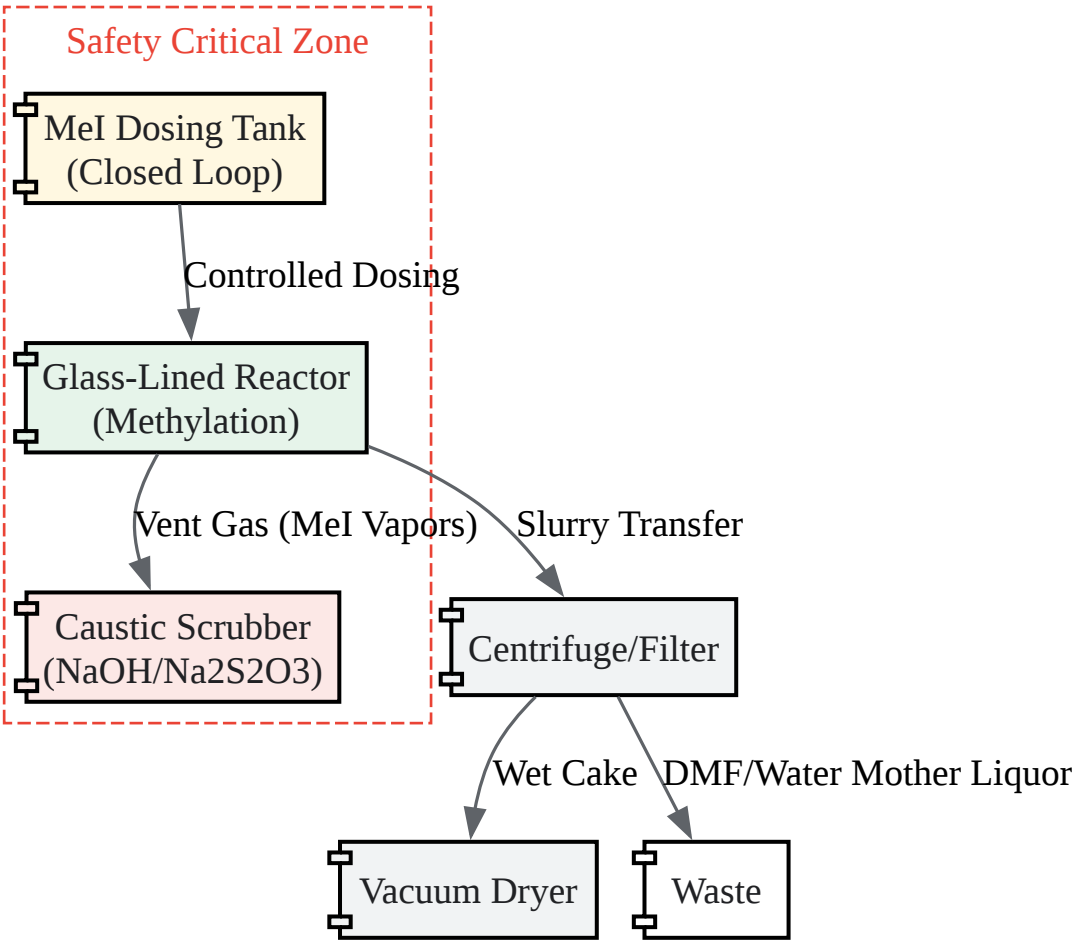

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Figure 2: Process Flow Diagram highlighting containment of Methyl Iodide.

Critical Safety Parameters

- Exotherm Control (Nitration): The accumulation of

  can lead to a runaway reaction. Use Heat Flow Calorimetry (RC1) to determine the Maximum Temperature of Synthesis Reaction (MTSR) before scaling to >1kg.

- Diazonium Stability: The diazonium intermediate in Step 3 is unstable. Do not store; transfer immediately to the hydrolysis reactor.

- MeI Handling: Methyl Iodide is a specific target organ toxicant. Operators must wear full PPE (respirators) and work within a laminar flow hood or closed isolator.

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Analytical Specifications (QC)

To ensure the material is suitable for downstream pharmaceutical use, the following specifications must be met:

- Appearance: White to off-white crystalline solid.
- Assay (HPLC):

  (Area %).
- Regioisomer Content:

  (Specifically checking for N-methyl isomer via NMR).
- Residual Solvents: DMF

  ppm.
- Identification:

  -NMR (DMSO-

  ):
  - 2.45 (s, 3H,

)
  - 3.85 (s, 3H,

)
  - 7.60 (d, 1H, Ar-H)
  - 8.20 (d, 1H, Ar-H)

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